

Safe Disposal of Folate-PEG3-amine: A Step-by-Step Guide

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Compound of Interest

Compound Name: Folate-PEG3-amine

Cat. No.: B8712554

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For Researchers, Scientists, and Drug Development Professionals: Ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential information for the proper disposal of **Folate-PEG3-amine**, a compound commonly used in targeted drug delivery and imaging.

Folate-PEG3-amine is a specialized chemical that requires careful handling and disposal to minimize environmental impact and ensure workplace safety. While specific regulations may vary by institution and region, the following procedures outline the best practices for its disposal.

Chemical and Physical Properties

A summary of the known properties of **Folate-PEG3-amine** is provided in the table below. This information is crucial for a comprehensive understanding and safe management of the chemical.

Property	Value	Source
Molecular Formula	C27H37N9O8	PubChem[1]
Molecular Weight	615.6 g/mol	PubChem[1]
CAS Number	710323-40-3	DC Chemicals[2]
Appearance	Powder	DC Chemicals[2]
Storage Conditions	2 years at -20°C (Powder)	DC Chemicals[2]

Pre-Disposal and Handling

Before beginning the disposal process, always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines. Wear appropriate Personal Protective Equipment (PPE), including safety glasses, gloves, and a lab coat.

Step-by-Step Disposal Procedure

- Waste Identification and Segregation:
 - **Folate-PEG3-amine** waste should be segregated from other laboratory waste streams.
 - Do not mix with incompatible materials. While specific incompatibility data for **Folate-PEG3-amine** is not readily available, it is prudent to avoid mixing it with strong oxidizing agents.
- Containerization:
 - Use a dedicated, clearly labeled, and sealed waste container. The label should include the chemical name ("**Folate-PEG3-amine**"), concentration, and any known hazards.
 - Ensure the container is compatible with the chemical and will not leak.
- Waste Collection and Storage:
 - Store the sealed waste container in a designated, well-ventilated waste accumulation area, away from general laboratory traffic.

- Follow your institution's guidelines for the temporary storage of chemical waste.
- Arranging for Professional Disposal:
 - Disposal of **Folate-PEG3-amine** must be handled by a licensed hazardous waste disposal company.
 - Contact your EHS department to arrange for pickup. Provide them with the completed waste manifest form, detailing the contents of the waste container.
- Documentation:
 - Maintain a record of the amount of **Folate-PEG3-amine** disposed of and the date of disposal. This is crucial for regulatory compliance and laboratory inventory management.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Folate-PEG3-amine**.



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Caption: A workflow diagram for the proper disposal of **Folate-PEG3-amine**.

Disclaimer: The information provided here is for guidance purposes only. Always adhere to the specific protocols and regulations of your institution and local authorities. If a Safety Data Sheet (SDS) is available from the supplier, its instructions should be followed.

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References

- 1. Folate-PEG3-amine | C27H37N9O8 | CID 136502006 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Folate-PEG3-amine Datasheet DC Chemicals [dcchemicals.com]
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